

"Tert-butyl 3-hydroxypropanoate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 3-hydroxypropanoate*

Cat. No.: *B1284309*

[Get Quote](#)

An In-depth Technical Guide on **Tert-butyl 3-hydroxypropanoate**

This technical guide provides essential information regarding the chemical properties of **tert-butyl 3-hydroxypropanoate**, a reagent utilized in the synthesis of various compounds, including 5-aminolevulinic acid and pyrrolidinylcarboxamide derivatives for potential use as photosensitizing and antitumor agents.^[1]

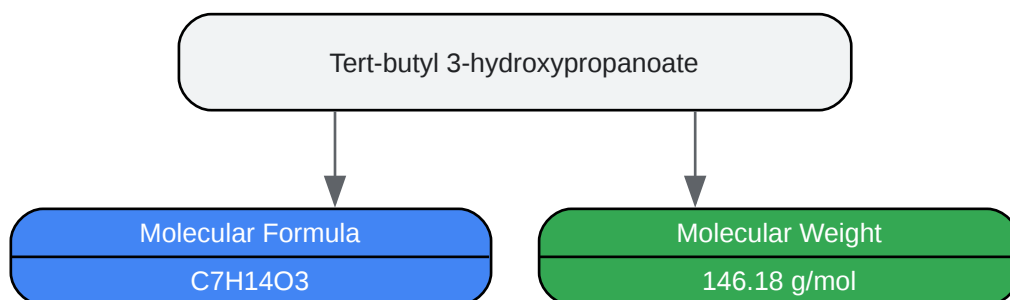
Chemical Identity and Properties

The fundamental molecular characteristics of **tert-butyl 3-hydroxypropanoate** are summarized below. This data is critical for researchers and drug development professionals for accurate experimental design and compound handling.

Identifier	Value	Source
Molecular Formula	C7H14O3	PubChem, Santa Cruz Biotechnology[2][3]
Molecular Weight	146.18 g/mol	PubChem, Sigma-Aldrich, Santa Cruz Biotechnology[2][3][4][5]
Linear Formula	HOCH2CH2COOC(CH3)3	Sigma-Aldrich[4][5]
CAS Number	59854-11-4	PubChem, Sigma-Aldrich, Santa Cruz Biotechnology[2][3][4][5]

Structural and Molecular Relationships

The following diagram illustrates the direct relationship between the compound's name and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Core molecular properties of **Tert-butyl 3-hydroxypropanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. scbt.com [scbt.com]
- 3. tert-Butyl 3-hydroxypropanoate | C₇H₁₄O₃ | CID 16218743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-羟基丙酸叔丁酯 ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 5. tert-ブチル 3-ヒドロキシプロピオナート ≥98.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. ["Tert-butyl 3-hydroxypropanoate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284309#tert-butyl-3-hydroxypropanoate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com